

A Comprehensive Technical Guide to the Physical Properties of (Bromomethyl)cyclobutane

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Compound of Interest

Compound Name: (Bromomethyl)cyclobutane

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the key physical properties of **(Bromomethyl)cyclobutane**, a valuable building block in organic synthesis and drug discovery. The information presented herein is intended to support laboratory research and development activities by providing reliable data and standardized experimental methodologies.

Core Physical and Chemical Data

(Bromomethyl)cyclobutane is a clear, colorless liquid at ambient temperature. Its fundamental physical and chemical properties are summarized in the table below for quick reference.

Property	Value
Molecular Formula	C ₅ H ₉ Br
Molecular Weight	149.03 g/mol [1] [2] [3] [4]
Appearance	Clear colorless liquid [5]
Boiling Point	123-124 °C [1] [3] [4] [6] [7] [8]
Density	1.326 g/mL at 25 °C [1] [3] [4] [6] [7] [8]
Refractive Index	1.480 ± 0.002 (at 20°C, 589 nm) [1] [3] [4] [5] [6] [7]
Flash Point	41 °C (105.8 °F) - closed cup [3] [9]
Melting Point	Not available; solidifies below room temperature.
Solubility	Insoluble in water; soluble in common organic solvents such as ethanol, diethyl ether, and benzene. [9] [10] [11] [12]
Storage	Store in an inert atmosphere at room temperature. [13]

Experimental Protocols for Property Determination

The following sections detail the standardized experimental methodologies for determining the key physical properties of **(Bromomethyl)cyclobutane**.

Determination of Boiling Point

The boiling point of **(Bromomethyl)cyclobutane** can be accurately determined using a micro-boiling point or distillation method. [\[2\]](#)[\[13\]](#)[\[14\]](#)[\[15\]](#)

Apparatus:

- Heating mantle or oil bath
- Small-scale distillation apparatus (e.g., Hickman still) or a Thiele tube

- Thermometer (calibrated)
- Capillary tube (sealed at one end for micro method)
- Boiling chips

Procedure (Micro-Boiling Point Method):

- A few drops of **(Bromomethyl)cyclobutane** are placed in a small test tube.
- A capillary tube, sealed at one end, is inverted and placed into the test tube.
- The test tube is attached to a thermometer and heated in a Thiele tube or a suitable heating block.
- The temperature is slowly increased until a rapid and continuous stream of bubbles emerges from the open end of the capillary tube.
- Heating is then discontinued. The temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point.

Determination of Density

The density of liquid **(Bromomethyl)cyclobutane** is determined by measuring the mass of a known volume.^[5]^[16]

Apparatus:

- Pycnometer (specific gravity bottle) or a graduated cylinder and an analytical balance
- Constant temperature water bath
- Thermometer

Procedure:

- The mass of a clean, dry pycnometer is accurately determined using an analytical balance.

- The pycnometer is filled with **(Bromomethyl)cyclobutane** and placed in a constant temperature water bath set to 25 °C until thermal equilibrium is reached.
- The volume of the pycnometer is precisely known, or can be calibrated using deionized water.
- The pycnometer filled with the sample is removed from the bath, carefully dried on the outside, and its mass is determined.
- The density is calculated by dividing the mass of the liquid by its volume.

Determination of Refractive Index

The refractive index is a measure of how light propagates through the substance and is a valuable indicator of purity. It can be measured using a refractometer.^{[1][6][17][18][19]}

Apparatus:

- Abbe refractometer or a digital refractometer
- Constant temperature water bath (circulating)
- Sodium D line light source (589 nm)
- Dropper

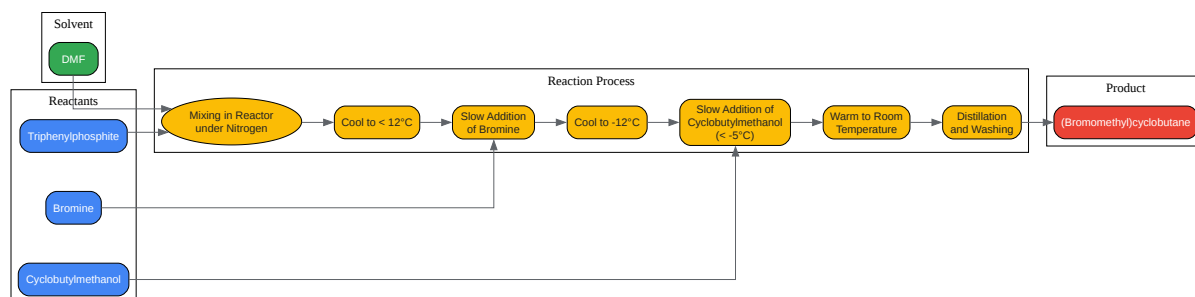
Procedure:

- The refractometer is calibrated using a standard of known refractive index (e.g., distilled water).
- The temperature of the refractometer prisms is maintained at 20 °C using the circulating water bath.
- A few drops of **(Bromomethyl)cyclobutane** are placed on the lower prism of the refractometer.
- The prisms are closed and the light source is positioned.

- The instrument is adjusted until the dividing line between the light and dark fields is sharp and centered in the crosshairs of the eyepiece.
- The refractive index is read from the instrument's scale.

Synthesis of (Bromomethyl)cyclobutane

(Bromomethyl)cyclobutane is commonly synthesized from cyclobutylmethanol. The following diagram illustrates a typical reaction workflow.



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Caption: Synthesis workflow for **(Bromomethyl)cyclobutane**.

Detailed Synthesis Protocol

A common laboratory-scale synthesis of **(Bromomethyl)cyclobutane** involves the reaction of cyclobutylmethanol with a brominating agent formed in situ from triphenylphosphite and

bromine in a suitable solvent like N,N-dimethylformamide (DMF).^[7]

Materials:

- Cyclobutylmethanol
- Triphenylphosphite
- Bromine
- N,N-Dimethylformamide (DMF)
- Nitrogen gas supply
- Reaction vessel equipped with a stirrer, thermometer, and addition funnel

Procedure:

- A clean, dry reactor is purged with nitrogen.
- N,N-dimethylformamide (DMF) is charged into the reactor, followed by triphenylphosphite.
- The mixture is cooled to a temperature below 12°C.
- Bromine is added slowly to the stirred solution while maintaining the temperature below 12°C.
- After the bromine addition is complete, the reaction mixture is further cooled to approximately -12°C.
- Cyclobutylmethanol is then added dropwise, ensuring the reaction temperature does not exceed -5°C.^[7]
- Upon completion of the addition, the reaction mixture is allowed to slowly warm to room temperature.
- The final product, **(Bromomethyl)cyclobutane**, is isolated and purified by distillation and washing.^[7] A typical yield for this process is around 78%.^[7]

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